

# 5,6-Diaminouracil molecular formula and weight

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## Compound of Interest

Compound Name: 5,6-Diaminouracil

Cat. No.: B014702

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## 5,6-Diaminouracil: A Technical Overview

This guide provides an in-depth look at the fundamental physicochemical properties of **5,6-Diaminouracil**, a pyrimidine derivative of significant interest to researchers and professionals in drug development and life sciences.

## Core Molecular and Physical Data

**5,6-Diaminouracil**, an aminouracil where the ring hydrogens at positions 5 and 6 of uracil are substituted by amino groups, is a compound with notable biological and chemical properties.<sup>[1]</sup><sup>[2]</sup> Its key quantitative data are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>4</sub> O <sub>2</sub>	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	142.12 g/mol	<sup>[2]</sup>
Average Mass	142.116	<sup>[1]</sup>
CAS Number	3240-72-0	<sup>[2]</sup>

Synonyms: 5,6-diaminopyrimidine-2,4(1H,3H)-dione, 5,6-diamino-2,4-dihydroxypyrimidine<sup>[1]</sup><sup>[2]</sup>.

## Applications and Research Interest

**5,6-Diaminouracil** serves as a crucial intermediate in the synthesis of various biologically active compounds, including xanthine derivatives.[3] Its structural features make it a valuable precursor in the development of novel therapeutic agents. For instance, derivatives of **5,6-diaminouracil** have been investigated for their potential as agents against free radical processes.[1]

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or application of **5,6-Diaminouracil** and specific signaling pathways in which it is involved are highly context-dependent and are not detailed in this general technical guide. Researchers should refer to specific publications for methodologies relevant to their work. For example, procedures for the synthesis of **5,6-diaminouracil** derivatives can be found in the chemical literature, often involving the reduction of a corresponding nitroso compound.[4]

Due to the absence of specific experimental workflows or signaling pathways in the provided context, a visual representation using Graphviz is not applicable at this time.

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## References

- 1. DNAmoD: 5,6-diaminouracil [dnamod.hoffmanlab.org]
- 2. 5,6-Diaminouracil | C<sub>4</sub>H<sub>6</sub>N<sub>4</sub>O<sub>2</sub> | CID 76726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Structural and Conformational Studies on Carboxamides of 5,6-Diaminouracils—Precursors of Biologically Active Xanthine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Organic Syntheses Procedure [orgsyn.org]
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